

Western Blot Validation of CM572-Induced Protein Expression Changes: A Comparative Guide

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Compound of Interest		
Compound Name:	CM572	
Cat. No.:	B12369639	Get Quote

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This guide provides a comparative analysis of the protein expression changes induced by **CM572**, a selective irreversible partial agonist of the sigma-2 receptor with demonstrated antitumor activity. The performance of **CM572** is compared with other sigma-2 receptor ligands, supported by experimental data from Western blot analyses. Detailed methodologies for the cited experiments are provided to ensure reproducibility.

Comparison of Protein Expression Changes Induced by Sigma-2 Receptor Agonists

The following table summarizes the quantitative and qualitative changes in protein expression observed after treatment with **CM572** and alternative sigma-2 receptor agonists, as validated by Western blot analysis.



Compound	Target Protein	Change in Expression/Ac tivity	Cell Line(s)	Reference(s)
CM572	Full-length Bid	Decrease (Cleavage to tBid)	SK-N-SH Neuroblastoma	[1]
Haloperidol	Bcl-XS	Mitochondrial Translocation	PC12, N2a	[2]
Cytochrome c	Release into Cytosol	PC12	[3]	_
Cleaved Caspase-9	Increase	PC12	[3]	_
Cleaved PARP	Increase	PC12, N2a	[2]	
CB-64D	Apoptosis- related proteins	Apoptosis induction confirmed, but specific protein changes via Western blot are not detailed in the provided literature. The apoptotic effect was not blocked by caspase inhibitors.	MCF-7, T47D, SKBr3	
CB-184	Apoptosis- related proteins	Apoptosis induction confirmed, but specific protein changes via Western blot are not detailed in the provided	MCF-7, T47D, SKBr3	

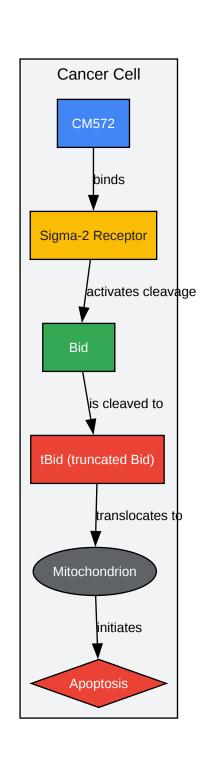


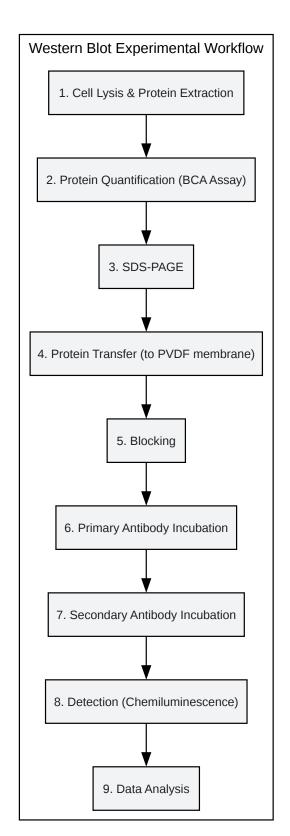
literature. The apoptotic effect was not blocked by caspase inhibitors.

Signaling Pathways and Experimental Workflow

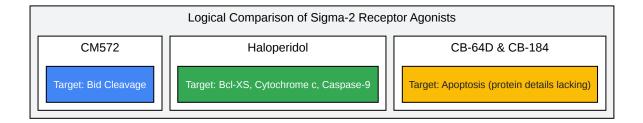
To visually represent the mechanisms and procedures discussed, the following diagrams have been generated using Graphviz.











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References

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- 2. Haloperidol induces apoptosis via the sigma2 receptor system and Bcl-XS PubMed [pubmed.ncbi.nlm.nih.gov]
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